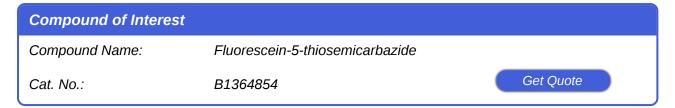


Fluorescein-5-thiosemicarbazide (FTSC): A Technical Guide for Fluorescence Microscopy

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluorescein-5-thiosemicarbazide (FTSC) is a versatile fluorescent probe belonging to the widely utilized fluorescein family of dyes. Its key feature is the presence of a thiosemicarbazide group, which imparts a chemoselective reactivity towards aldehydes and ketones. This property makes FTSC an invaluable tool for the fluorescent labeling and subsequent visualization of a variety of biomolecules in fluorescence microscopy. This technical guide provides an in-depth overview of the core properties of FTSC, detailed experimental protocols for its application, and visualizations of the experimental workflow.

Core Properties of Fluorescein-5-thiosemicarbazide

FTSC is an amine-containing derivative of fluorescein, enabling it to be coupled to various molecules.[1][2] Its primary application lies in its ability to covalently bind to aldehydes and ketones, forming stable thiosemicarbazone linkages.[2] This reactivity is particularly useful for targeting specific functional groups within biological systems, such as those on saccharides, glycoproteins, and carbonylated proteins.[1][2]

Physicochemical Properties



Property	Value	Reference
Chemical Formula	C21H15N3O5S	[2]
Molecular Weight	421.43 g/mol	
CAS Number	76863-28-0	[2]
Appearance	Yellow to orange crystalline solid	
Solubility	Soluble in DMSO and DMF	[2]

Spectroscopic Properties

The fluorescence of FTSC is characterized by excitation and emission spectra in the visible range, making it compatible with standard fluorescence microscopy setups.

Property	Value	Conditions	Reference
Excitation Maximum (λex)	~495 nm	Varies slightly with solvent and conjugation	[2]
Emission Maximum (λem)	~517 nm	Varies slightly with solvent and conjugation	[2]
Molar Absorptivity (ε)	Data not readily available for FTSC. For parent fluorescein: ~70,000 cm ⁻¹ M ⁻¹	at ~490 nm in aqueous buffer (pH > 8)	
Quantum Yield (Φ)	Data not readily available for FTSC. For parent fluorescein: >0.9	in aqueous buffer (pH > 8)	_

Note: The molar absorptivity and quantum yield for FTSC are not well-documented in publicly available literature. The provided values are for the parent compound, fluorescein, and should

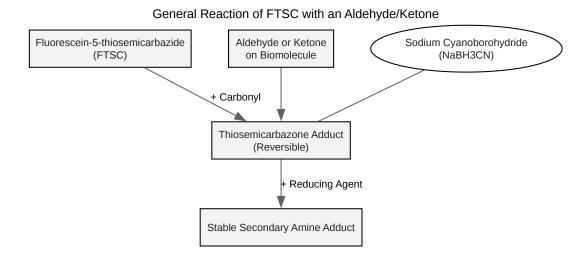


be used as a reference. These properties can be influenced by conjugation to biomolecules and the local microenvironment.

Reaction Mechanism and Labeling Chemistry

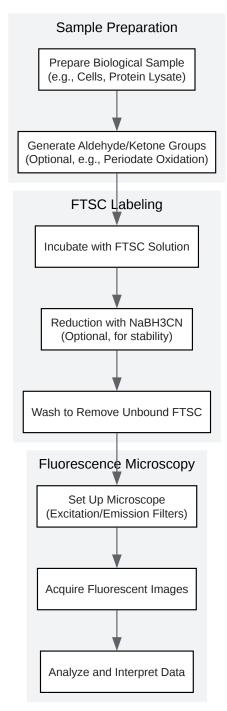
The core of FTSC's utility lies in the reaction between its thiosemicarbazide moiety and carbonyl groups (aldehydes and ketones) on target biomolecules. This reaction forms a thiosemicarbazone bond. For enhanced stability, this bond can be further reduced to a more stable secondary amine linkage using a mild reducing agent like sodium cyanoborohydride (NaBH₃CN).







General Experimental Workflow for FTSC Labeling and Imaging



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